

# The Genesis of a Versatile Scaffold: A Technical History of Benzothiazole Compounds

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## Compound of Interest

**Compound Name:** 6-Azido-2-methyl-1,3-benzothiazole

**Cat. No.:** B1652907

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

The benzothiazole core, a bicyclic system comprising a benzene ring fused to a thiazole ring, is a cornerstone in modern medicinal and materials chemistry. Its derivatives have found indispensable applications ranging from industrial processes to life-saving pharmaceuticals. This technical guide delves into the historical discoveries of key benzothiazole compounds, presenting their seminal syntheses, physicochemical properties, and the early elucidation of their mechanisms of action.

## The Dawn of Benzothiazoles: Hofmann's Pioneering Synthesis

The history of benzothiazoles begins in the late 19th century with the work of the German chemist August Wilhelm von Hofmann. In 1879, Hofmann reported the first synthesis of 2-substituted benzothiazoles, laying the foundational chemistry for this entire class of compounds. His early work involved the reaction of 2-aminothiophenol with various reagents. [1][2] One of the earliest methods developed by Hofmann was the reaction of 2-aminothiophenol with carbon disulfide.[2]

## Physicochemical Properties of Benzothiazole

The parent compound, benzothiazole, is a colorless, slightly viscous liquid with a characteristic odor.[3] Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NS	[3]
Molar Mass	135.19 g/mol	[3]
Melting Point	2 °C	[3]
Boiling Point	227-228 °C	[3]
Density	1.238 g/mL at 25 °C	[4]

## A Revolution in Rubber: The Discovery of 2-Mercaptobenzothiazole (MBT) as a Vulcanization Accelerator

The early 20th century witnessed the burgeoning automobile industry and a soaring demand for durable rubber. The vulcanization process, discovered by Charles Goodyear, was crucial but slow. The search for chemical "accelerators" to speed up this process was a major industrial endeavor.

In the 1920s, workers at Pirelli and Goodyear Tire & Rubber discovered the remarkable vulcanization accelerating properties of 2-mercaptobenzothiazole (MBT).<sup>[5]</sup> This discovery, attributed to the work of Lorin B. Sebrell at Goodyear, who was later awarded the Charles Goodyear Medal for his contributions, revolutionized the rubber industry.<sup>[5]</sup> MBT allowed for shorter cure times, lower vulcanization temperatures, and the use of less sulfur, all of which resulted in a stronger and more durable rubber product.<sup>[5]</sup>

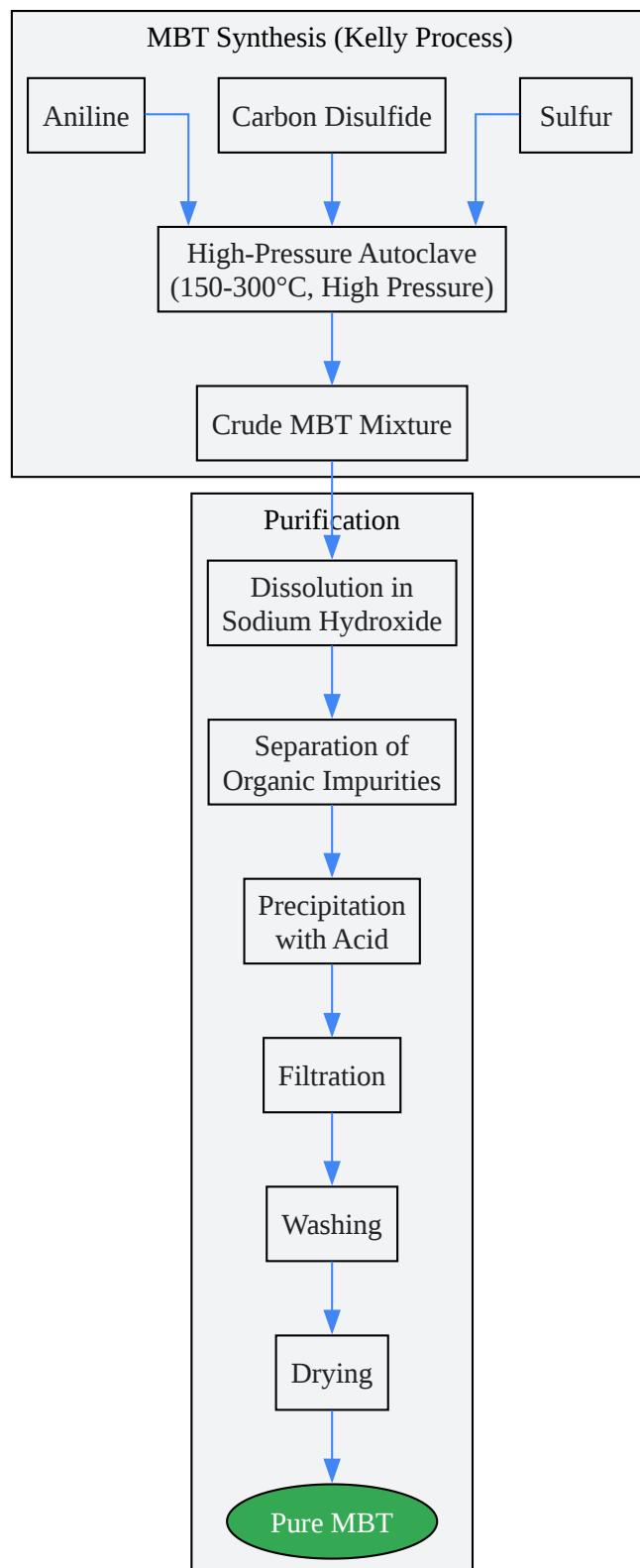
## Industrial Synthesis of 2-Mercaptobenzothiazole (Kelly Process)

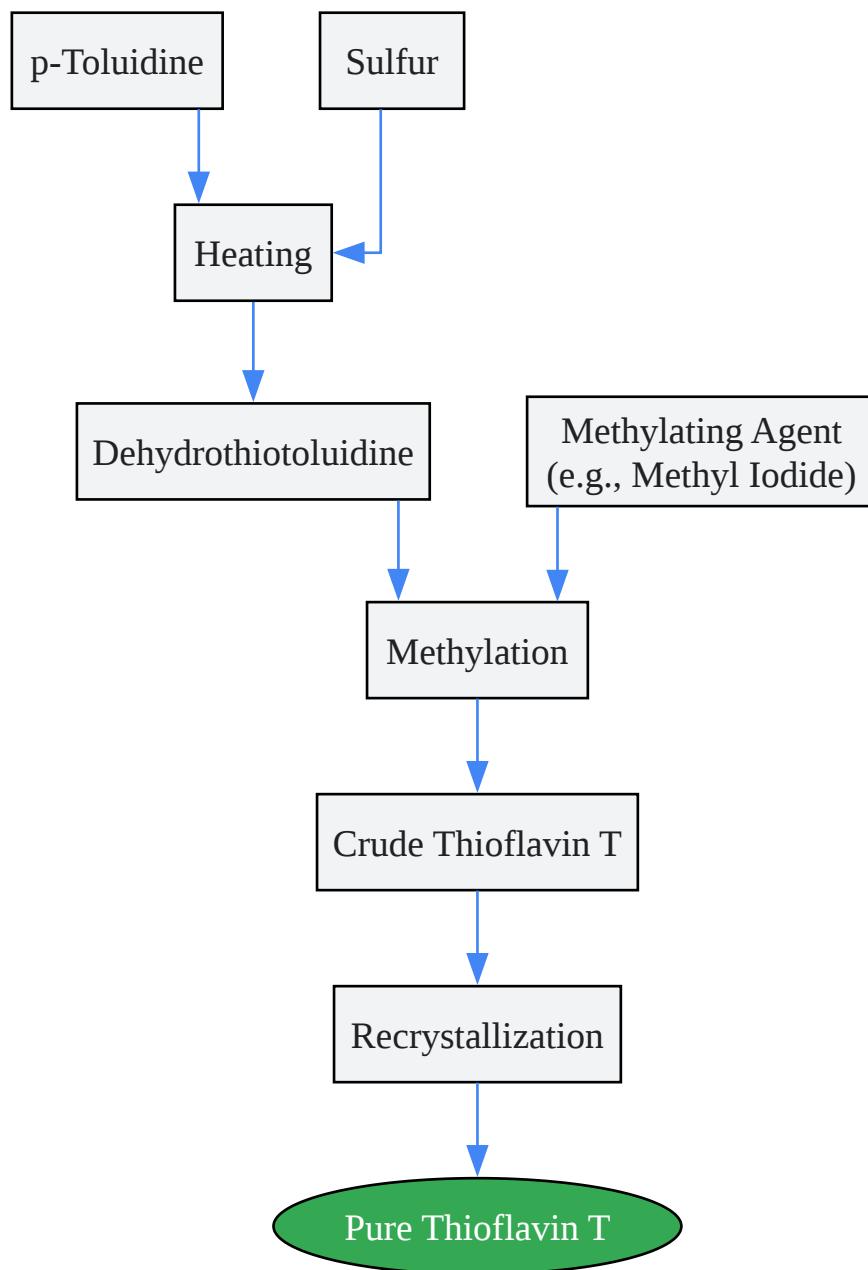
The commercial production of MBT was established through the Kelly process, patented by Goodyear Tire & Rubber.<sup>[6][7]</sup> This high-pressure, high-temperature process involves the reaction of aniline, carbon disulfide, and sulfur.<sup>[6][7]</sup>

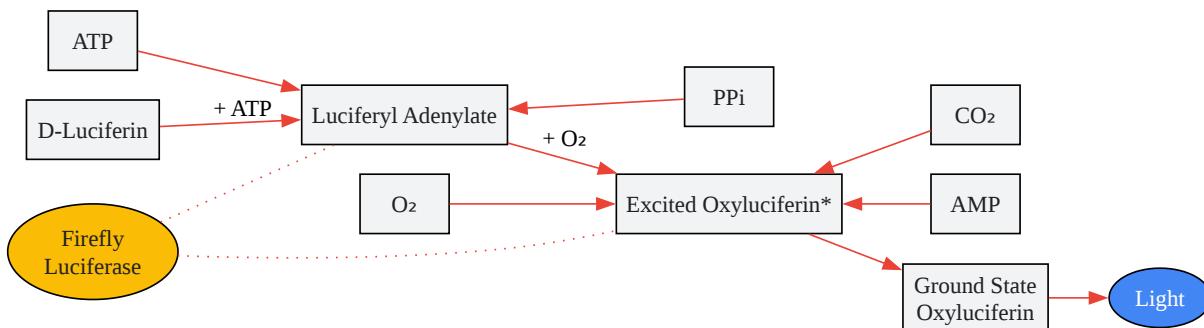
Experimental Protocol: Kelly Process for MBT Synthesis

The following is a generalized protocol based on the principles described in early patents:

- Charging the Autoclave: Aniline, carbon disulfide, and sulfur are charged into a high-pressure autoclave.
- Reaction: The mixture is heated to a temperature between 150 °C and 300 °C. A positive pressure, regulated by the controlled release of generated gases, is maintained.[7]
- Purification: The crude product is dissolved in a sodium hydroxide solution to separate it from organic by-products.[7]
- Precipitation: The MBT is then re-precipitated by the addition of an acid.[7]
- Isolation: The precipitated MBT is filtered, washed, and dried to yield the final product.[7]





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